

Unveiling Damnacanthal: A Technical Guide to its Natural Sources Beyond Morinda citrifolia

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the natural sources of **Damnacanthal**, a promising anthraquinone with significant therapeutic potential, beyond the well-documented Morinda citrifolia. This document details the known botanical origins, quantitative data on its occurrence, comprehensive experimental protocols for its isolation and analysis, and a visualization of its key signaling pathways.

Natural Sources of Damnacanthal

While Morinda citrifolia (Noni) is a widely recognized source, **Damnacanthal** is also present in other plant species, primarily within the Rubiaceae and Clusiaceae families. These alternative sources represent a valuable area of study for the discovery and sustainable production of this bioactive compound. The identified natural sources of **Damnacanthal**, excluding Morinda citrifolia, include:

- Morinda elliptica: A plant within the same genus as M. citrifolia, its roots have been identified as a source of **Damnacanthal**.[1][2][3][4]
- Garcinia huillensis: This Congolese medicinal plant has been shown to contain
 Damnacanthal in its roots.[5][6][7]
- Rennellia elliptica: The roots of this Malaysian plant, also known as "Mengkudu Rimba," have been found to contain Damnacanthal.[8]



 Damnacanthus majorandDamnacanthus indicus: These species, used in traditional Chinese medicine, are known to produce Damnacanthal.[9][10][11]

Quantitative Analysis of Damnacanthal Content

The concentration of **Damnacanthal** can vary significantly between different plant species and even within different parts of the same plant. The following table summarizes the available quantitative data for **Damnacanthal** in sources other than Morinda citrifolia. It is important to note that direct comparative data is limited in the current scientific literature, highlighting a need for further quantitative studies.

Plant Species	Plant Part	Extraction/Ass ay Method	Damnacanthal Content/Yield	Reference
Morinda elliptica	Roots	Not specified	IC50 of 10 μg/mL against CEM-SS cells	[2][3]
Garcinia huillensis	Roots	Chloroform extract	IC50 of 17.8 μg/mL (crude extract)	[5]
PC50 of 4.46 μM (isolated Damnacanthal)	[5]			
Rennellia elliptica	Roots	Dichloromethane extract	20 mg isolated (starting material quantity not specified)	[8]
Morinda citrifolia (for comparison)	Root	Maceration in hexane	3 mg from 3.0 kg of root	[12][13]
Dried Root	Subcritical water extraction	0.722 mg/g	[14]	

IC50: Half maximal inhibitory concentration. PC50: Half maximal preferential cytotoxicity.



Experimental Protocols

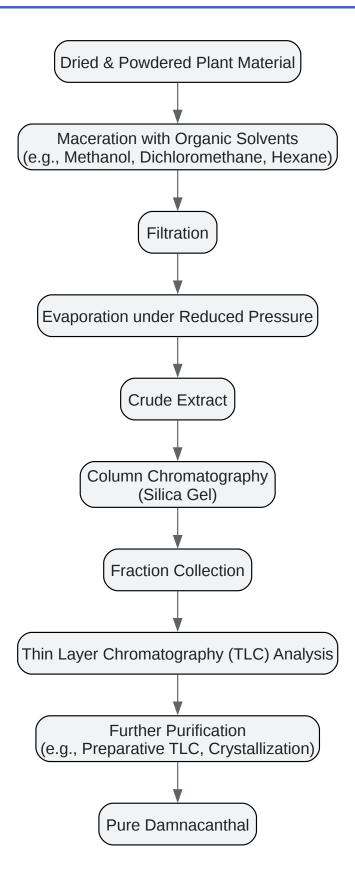
This section outlines detailed methodologies for the extraction, isolation, quantification, and biological analysis of **Damnacanthal**, compiled from various scientific sources.

Extraction and Isolation of Damnacanthal from Plant Material

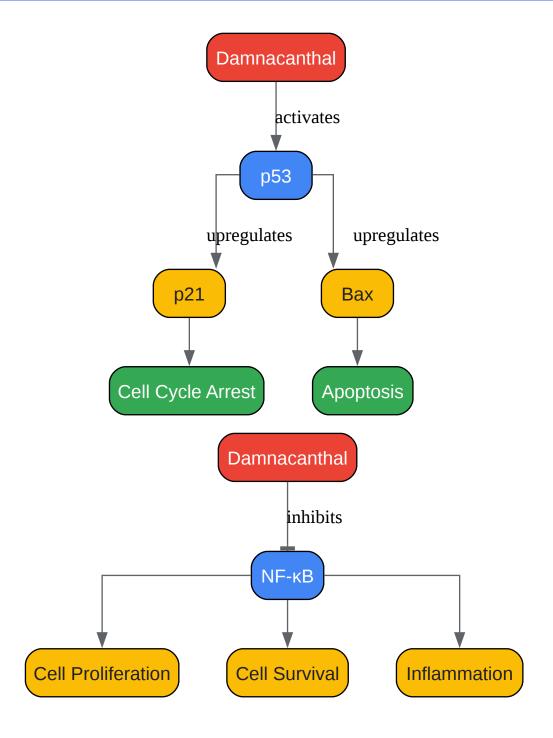
This protocol provides a general framework for the extraction and isolation of **Damnacanthal** from dried and powdered plant roots.

Workflow for **Damnacanthal** Extraction and Isolation

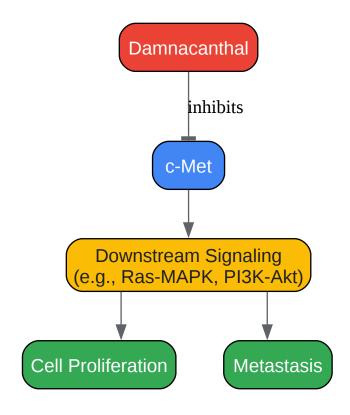












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